

Minimizing the impact of hygroscopic DMSO on AZ13705339 hemihydrate activity

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Compound of Interest

Compound Name: AZ13705339 hemihydrate

Cat. No.: B15605422

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Technical Support Center: AZ13705339 Hemihydrate

Welcome to the **AZ13705339 Hemihydrate** Technical Support Center. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the optimal use and handling of **AZ13705339 hemihydrate**, with a specific focus on mitigating the challenges posed by the hygroscopic nature of its common solvent, Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is AZ13705339 and what is its mechanism of action?

A1: AZ13705339 is a highly potent and selective inhibitor of p21-activated kinase 1 (PAK1) and PAK2.^{[1][2]} It exhibits high selectivity for PAK1 over other kinases like PAK4.^[2] The compound is utilized in research, particularly in the field of oncology.^[1]

Q2: What does "hemihydrate" signify for AZ13705339?

A2: A hemihydrate is a crystalline solid containing one molecule of water for every two molecules of the compound. The presence of this water of hydration is integral to the crystal structure of the solid material. The stability of this hydrate form can be sensitive to the local environment, including the water content of solvents.

Q3: Why is DMSO a commonly used solvent for AZ13705339?

A3: AZ13705339 is highly soluble in DMSO, with concentrations of up to 100 mM being achievable.^[2] This allows for the preparation of concentrated stock solutions that can be easily diluted to working concentrations for various in vitro assays.

Q4: What does it mean that DMSO is "hygroscopic"?

A4: DMSO is a hygroscopic substance, meaning it readily absorbs moisture from the atmosphere.^{[3][4][5][6][7]} This property can lead to a significant increase in the water content of DMSO if it is not stored and handled properly.^{[5][8]}

Q5: How can absorbed water in DMSO affect my experiments with **AZ13705339 hemihydrate**?

A5: The presence of excess water in DMSO can have several detrimental effects:

- **Decreased Solubility and Precipitation:** Increased water content in DMSO can decrease the solubility of lipophilic compounds, potentially leading to the precipitation of AZ13705339 from your stock solution.^[3]
- **Alteration of Compound Activity:** The hydration state of a compound can be critical for its biological activity. Water molecules can play a key role in how a ligand binds to its protein target.^{[9][10][11][12][13]} Changes in the local water concentration could potentially alter the binding affinity of AZ13705339 to PAK1/PAK2.
- **Compound Degradation:** For some compounds, the presence of water in DMSO can accelerate degradation over time, even during storage.^[5]

Q6: What are the best practices for storing and handling anhydrous DMSO?

A6: To minimize water absorption, anhydrous DMSO should be stored in a cool, dry place in its original, tightly sealed container.^[7] It is recommended to use small, single-use aliquots to avoid repeated exposure of the main stock to the atmosphere.^[4] When not in use, containers should be tightly closed.^[7]

Troubleshooting Guide

Problem 1: I am having trouble dissolving **AZ13705339 hemihydrate** in DMSO, or I see precipitation in my stock solution.

- Possible Cause: Your DMSO may have absorbed a significant amount of water from the atmosphere, reducing its solvating power for AZ13705339.[\[3\]](#)
- Solution:
 - Use a fresh, unopened bottle of anhydrous DMSO to prepare your stock solution.
 - If you suspect your current DMSO stock is "wet," you can dry it using molecular sieves (see Experimental Protocols).
 - Ensure you are not exceeding the solubility limit of AZ13705339 in DMSO.

Problem 2: I am observing inconsistent results in my activity assays with AZ13705339.

- Possible Cause: Variability in the water content of your DMSO could be affecting the stability or activity of AZ13705339.
- Solution:
 - Standardize your procedure for preparing and storing AZ13705339 stock solutions, ensuring the use of anhydrous DMSO.
 - Prepare fresh dilutions of AZ13705339 from a concentrated stock in anhydrous DMSO for each experiment.
 - Consider quantifying the water content in your DMSO to ensure consistency across experiments.

Problem 3: My AZ13705339 stock solution has been stored for a while. Is it still good?

- Possible Cause: Prolonged storage, especially with repeated freeze-thaw cycles and exposure to air, can lead to water absorption in the DMSO and potential degradation of the compound.[\[3\]](#)
- Solution:

- It is recommended to store stock solutions in small, single-use aliquots at -20°C or -80°C to minimize freeze-thaw cycles.^{[14][15]} Stock solutions in DMSO are generally stable for up to 3 months at -20°C.^[15]
- If you have any doubts about the integrity of an old stock solution, it is best to prepare a fresh one.

Data Presentation

Table 1: Solubility of AZ13705339

Solvent	Maximum Concentration	Notes
DMSO	100 mM ^[2]	Use of anhydrous DMSO is highly recommended. ^[1]
Ethanol	20 mM	Gentle warming may be required.

Table 2: Impact of Water on the Physical Properties of DMSO

Water Content in DMSO (w/w)	Freezing Point (°C)	Viscosity (cP at 20°C)
0%	18.5	2.2
10%	~10	~2.8
20%	~0	~3.5
33%	-73 ^[3]	~4.2
50%	-45	~3.8

Data is approximate and sourced from general chemical property databases.

Experimental Protocols

Protocol 1: Preparation of Anhydrous DMSO using Molecular Sieves

Objective: To remove absorbed water from DMSO.

Materials:

- "Wet" DMSO
- 4Å molecular sieves, activated
- Oven-dried glass bottle with a tight-fitting cap or septum
- Inert gas (e.g., nitrogen or argon), optional

Procedure:

- **Activate Molecular Sieves:** Place the 4Å molecular sieves in a glass or ceramic dish and heat in an oven at 250-300°C for at least 3 hours to remove any adsorbed water. Allow them to cool in a desiccator.
- **Add Sieves to DMSO:** Add the activated molecular sieves to the oven-dried glass bottle (approximately 10% of the DMSO volume).
- **Add DMSO:** Transfer the "wet" DMSO to the bottle containing the molecular sieves.
- **Drying:** Seal the bottle and allow it to stand for at least 24 hours at room temperature. Gently swirl occasionally.
- **Storage:** Store the dried DMSO over the molecular sieves in a tightly sealed container. When needed, carefully decant or use a syringe to remove the anhydrous DMSO, avoiding disturbance of the sieves.

Protocol 2: Preparation of AZ13705339 Stock Solution

Objective: To prepare a concentrated stock solution of AZ13705339 in anhydrous DMSO.

Materials:

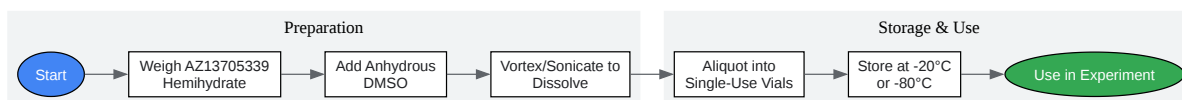
- **AZ13705339 hemihydrate** solid

- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

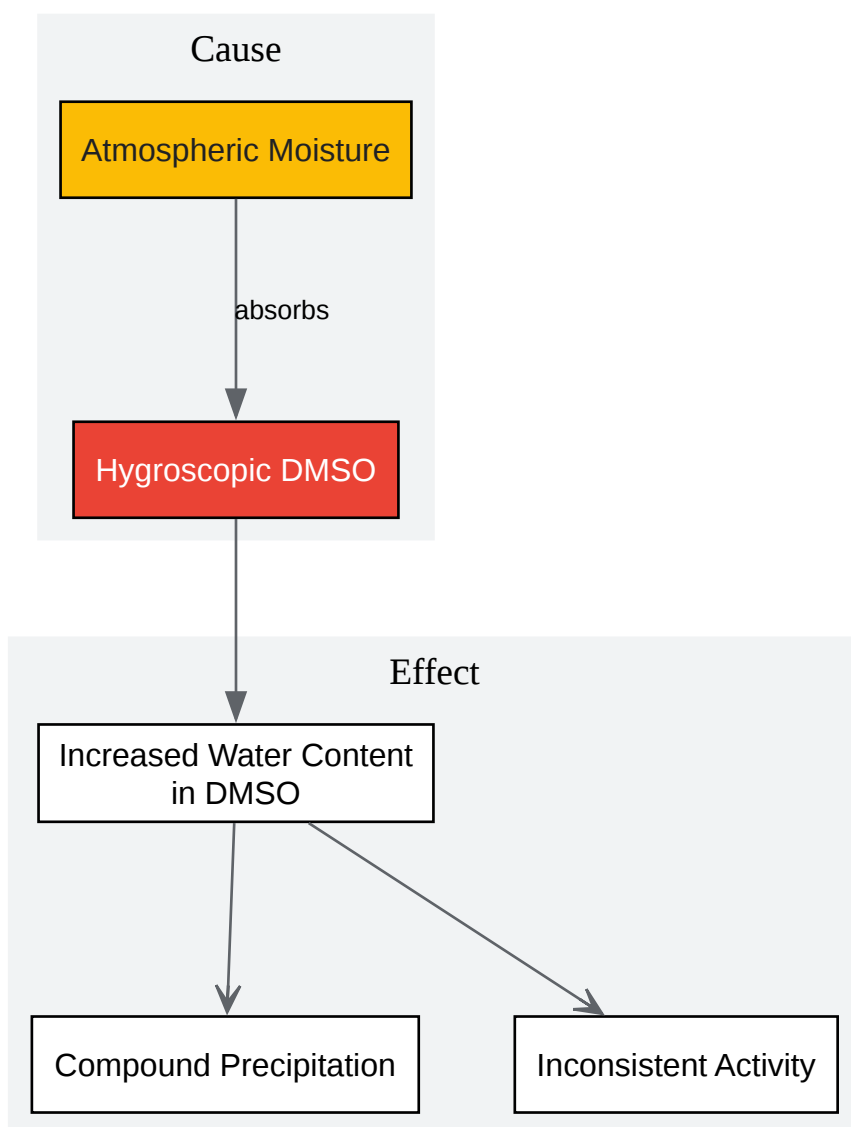
- Equilibrate: Allow the vial of **AZ13705339 hemihydrate** and the anhydrous DMSO to come to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **AZ13705339 hemihydrate** in a sterile microcentrifuge tube.
- Dissolution: Add the calculated volume of anhydrous DMSO to achieve the desired concentration (e.g., 10 mM or 100 mM).
- Mixing: Vortex the solution thoroughly until the solid is completely dissolved. Sonication can be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, tightly capped tubes. Store the aliquots at -20°C or -80°C.

Visualizations



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Caption: Workflow for preparing AZ13705339 stock solution.



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Caption: The impact of hygroscopic DMSO on experimental outcomes.

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